

Physical and chemical properties of 10-Hydroxy-16-epiaffinine

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Compound of Interest

Compound Name: 10-Hydroxy-16-epiaffinine

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An In-depth Technical Guide to 10-Hydroxy-16epiaffinine

For Researchers, Scientists, and Drug Development Professionals

Abstract

10-Hydroxy-16-epiaffinine is a naturally occurring indole alkaloid isolated from plants of the Rauvolfia genus, notably Rauvolfia verticillata. As a member of the sarpagine class of alkaloids, it shares a structural relationship with compounds known for a range of biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **10-Hydroxy-16-epiaffinine**, outlines general experimental protocols for its isolation and the synthesis of its parent structural class, and discusses the broader biological context of Rauvolfia alkaloids. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

10-Hydroxy-16-epiaffinine is a yellow powder.[1] While comprehensive experimental data for some of its physical properties are not widely published, the available information and predicted values are summarized below.

General and Predicted Properties



Property	Value	Source
Molecular Formula	C20H24N2O3	[1][2]
Molecular Weight	340.4 g/mol	[1][2]
Appearance	Yellow Powder	[1]
Purity	>95%	[1]
Predicted Density	1.308 g/cm ³	
Predicted pKa	9.72	_
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

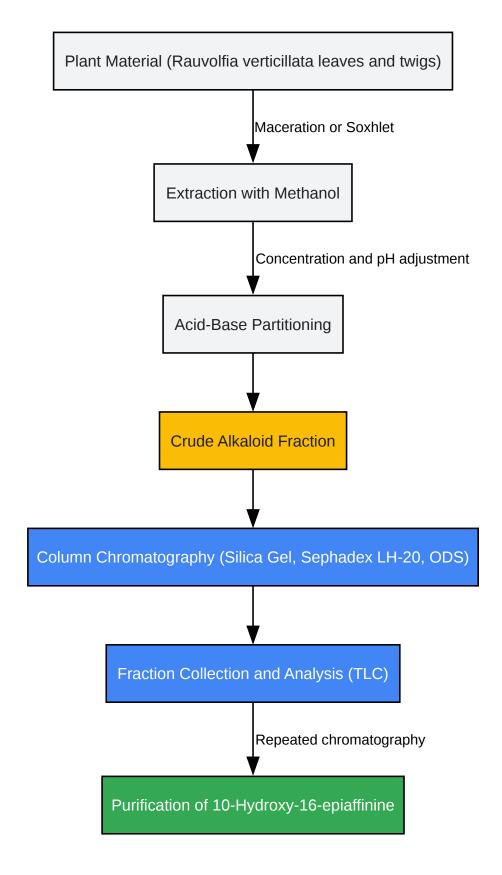
Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry, and IR) for **10-Hydroxy-16-epiaffinine** are not readily available in the public domain. However, commercial suppliers of this compound may provide such data upon request. A 2013 study by Zhang et al. on indole alkaloids from Rauvolfia verticillata identified 19 known alkaloids, and the characterization data for these, including **10-Hydroxy-16-epiaffinine**, may be present in the publication's supplementary materials or cited references.[3]

Experimental Protocols Isolation of Alkaloids from Rauvolfia verticillata

While a specific protocol for the isolation of **10-Hydroxy-16-epiaffinine** is not detailed in the available literature, a general methodology for extracting alkaloids from Rauvolfia species can be adapted. The following is a representative workflow based on protocols for similar compounds from this genus.





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Caption: General workflow for the isolation of alkaloids.



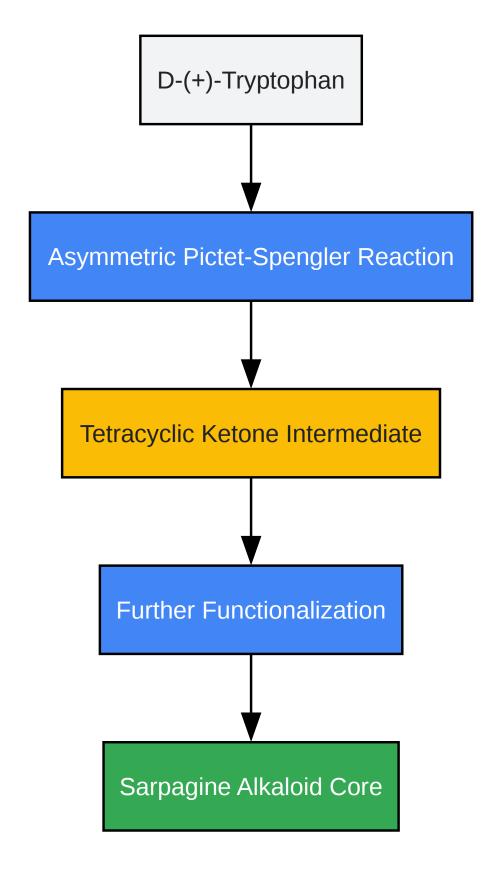
Methodology:

- Extraction: The dried and powdered plant material (e.g., leaves and twigs of Rauvolfia verticillata) is extracted with methanol.[3]
- Acid-Base Partitioning: The resulting methanol extract is concentrated, and subjected to an acid-base partitioning process to separate the basic alkaloids from neutral and acidic components.
- Chromatographic Separation: The crude alkaloid fraction is then subjected to multiple rounds
 of column chromatography.[3] Typical stationary phases include silica gel, Sephadex LH-20,
 and octadecyl silane (ODS).
- Fraction Analysis and Purification: Fractions are collected and analyzed by thin-layer chromatography (TLC). Fractions containing the desired compound are combined and further purified using chromatographic techniques until pure 10-Hydroxy-16-epiaffinine is obtained.

Synthesis of the Sarpagine Alkaloid Core

A specific total synthesis for **10-Hydroxy-16-epiaffinine** has not been published. However, general strategies for the enantiospecific synthesis of sarpagine-type alkaloids have been developed and can provide a framework for a potential synthetic route.





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Caption: Key steps in the synthesis of the sarpagine alkaloid core.



Methodology:

A common approach involves the use of D-(+)-tryptophan as a chiral starting material. A key step is the asymmetric Pictet-Spengler reaction to form a tetracyclic ketone intermediate. This intermediate contains the core structure of the sarpagine alkaloids and can be further functionalized to yield various members of this class.

Biological Activity and Signaling Pathways

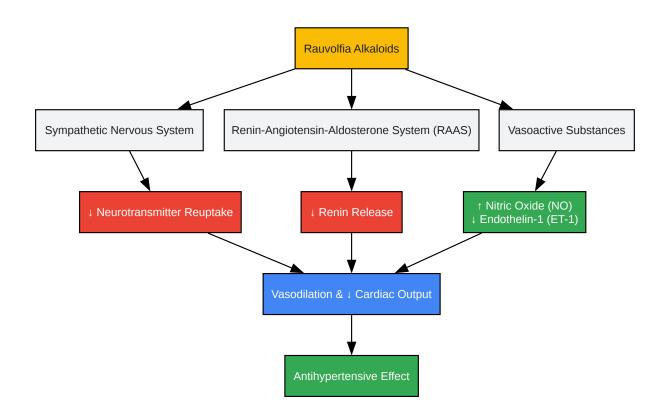
Specific studies on the biological activity and signaling pathways of **10-Hydroxy-16-epiaffinine** are limited. However, the broader class of Rauvolfia alkaloids, to which it belongs, is well-known for its pharmacological effects, primarily related to the cardiovascular and central nervous systems.

The antihypertensive effects of Rauvolfia alkaloids are attributed to several mechanisms of action. A key mechanism is the modulation of the sympathetic nervous system. These alkaloids can interfere with the reuptake of neurotransmitters like norepinephrine and serotonin at nerve terminals, leading to reduced sympathetic outflow, which in turn causes vasodilation and a decrease in cardiac output.

Additionally, Rauvolfia alkaloids can influence the Renin-Angiotensin-Aldosterone System (RAAS), a critical regulator of blood pressure. By modulating renin synthesis and release, they can lead to reduced production of angiotensin II and aldosterone, contributing to vasodilation and a reduction in blood volume.

Some Rauvolfia alkaloids also exhibit antioxidant properties, which may protect vascular endothelial cells from oxidative stress and inflammation. Furthermore, they can impact the levels of vasoactive substances such as nitric oxide (NO) and endothelin-1 (ET-1). An increase in NO production promotes vasodilation, while inhibiting the vasoconstrictor ET-1 helps maintain this effect.





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Caption: Putative signaling pathways for Rauvolfia alkaloids.



Conclusion

10-Hydroxy-16-epiaffinine remains a sparsely characterized member of the sarpagine family of indole alkaloids. While its fundamental chemical identity is established, a significant gap exists in the public domain regarding its detailed physicochemical properties and specific biological activities. The general protocols and biological context provided herein offer a starting point for researchers. Further investigation, beginning with the full exploration of existing literature on the phytochemistry of Rauvolfia verticillata, is necessary to fully elucidate the properties and potential applications of this natural product.

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- To cite this document: BenchChem. [Physical and chemical properties of 10-Hydroxy-16-epiaffinine]. BenchChem, [2025]. [Online PDF]. Available at:
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